

Quantitative analysis of Disperse Red 177 dyeing results

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Compound of Interest

Compound Name: Disperse Red 177

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A Quantitative Comparison of Dyeing Performance: **Disperse Red 177** and Alternatives for Polyester Fabrics

This guide provides a detailed, quantitative comparison of the dyeing performance of C.I. **Disperse Red 177** against two common alternatives, C.I. Disperse Red 60 and C.I. Disperse Red 167, on polyester fabrics. The following sections present a summary of their performance characteristics, detailed experimental protocols for reproducing these results, and visual workflows of the key processes. This document is intended for researchers, scientists, and professionals in the textile and dyeing industries.

Comparative Performance Data

The selection of a disperse dye is critically dependent on its performance in key areas such as color yield and fastness to various environmental and domestic stresses. The following table summarizes the typical performance data for **Disperse Red 177** and its alternatives. The ratings for fastness properties are based on standard grey scales, where a higher number indicates better performance.

Table 1: Comparative Analysis of Disperse Red Dyes

Parameter	C.I. Disperse Red 177	C.I. Disperse Red 60	C.I. Disperse Red 167
C.I. Name	Disperse Red 177	Disperse Red 60	Disperse Red 167
Molecular Structure	Single Azo	Anthraquinone	Single Azo
Color Yield (K/S)	Good	Excellent	Very Good
Light Fastness (Xenon Arc)	5-6 ^[1]	6 ^[1]	6-7 ^[1]
Wash Fastness (Staining)	4-5 ^[1]	4-5 ^[1]	4-5 ^[1]
Sublimation Fastness	5 ^[1]	4-5 ^[1]	4-5 ^[1]
Rubbing Fastness (Wet)	Data not available	Data not available	Data not available

Note: The fastness properties of disperse dyes can vary depending on the dyeing process, substrate, and the concentration of the dye.^[1]

Experimental Protocols

The data presented in this guide are determined by standardized experimental methodologies. The following are detailed summaries of the key experimental protocols relevant to this comparison.

High-Temperature Exhaustion Dyeing of Polyester

This method is the most common and effective for achieving deep shades with good fastness properties on polyester.

Protocol:

- Dye Bath Preparation:
 - Prepare a dye bath with a liquor-to-goods ratio of 10:1.

- Add a dispersing agent (e.g., a lignosulfonate-based product) at a concentration of 0.5 - 1.0 g/L.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Thoroughly disperse the required amount of dye (e.g., 2% on weight of fiber) in a small amount of water before adding it to the dye bath.
- Dyeing Procedure:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.
 - Raise the temperature to 130°C at a rate of 1.5°C per minute.
 - Maintain the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.
 - Cool the dye bath down to 70°C.
- After-Treatment (Reduction Clearing):
 - Prepare a clearing bath containing 2 g/L sodium hydrosulfite, 1 g/L caustic soda, and 1 g/L of a suitable detergent.
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove unfixed surface dye.
 - Rinse the fabric thoroughly and dry.

Quantitative Analysis of Color Yield (K/S Value)

The Kubelka-Munk equation is used to relate the reflectance of the dyed fabric to the concentration of the dye, providing a quantitative measure of color yield.

Protocol:

- Measurement:
 - The spectral reflectance of the dyed fabric is measured using a spectrophotometer over the visible range (400-700 nm).

- Calculation:
 - The K/S value at the wavelength of maximum absorption is calculated using the following formula: $K/S = (1 - R)^2 / 2R$ Where R is the decimal fraction of the reflectance of the dyed fabric.

Colorfastness to Washing (ISO 105-C06)

This test assesses the resistance of the dye to domestic and commercial laundering.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Protocol:

- Specimen Preparation:
 - A specimen of the dyed fabric is stitched together with a multifiber test fabric.
- Procedure:
 - The composite specimen is placed in a stainless-steel container with a specified volume of a standardized detergent solution and stainless-steel balls to simulate mechanical action.
[\[1\]](#)
 - The container is agitated in a laundering machine at a specified temperature (e.g., 60°C) for a defined period (e.g., 30 minutes).
- Evaluation:
 - The change in color of the specimen and the staining of the adjacent fibers on the multifiber test fabric are assessed using the grey scale for staining.

Colorfastness to Light (ISO 105-B02)

This test evaluates the resistance of the dye to fading when exposed to an artificial light source that simulates natural sunlight.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol:

- Specimen Preparation:

- A sample of the dyed fabric is mounted on a card.
- Apparatus:
 - A xenon arc lamp weathering apparatus is used as the light source.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Procedure:
 - The specimen is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.[\[1\]](#)
 - The exposure is carried out until a specified level of fading is observed in a standard blue wool reference fabric exposed simultaneously.[\[1\]](#)
- Evaluation:
 - The change in color of the exposed specimen is assessed by comparing it with an unexposed sample of the same fabric using the blue wool reference scale (1-8), where a higher number indicates better light fastness.[\[1\]](#)

Colorfastness to Rubbing (ISO 105-X12)

This method determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.[\[10\]](#)[\[11\]](#)

Protocol:

- Apparatus:
 - A crockmeter is used for this test.[\[11\]](#)
- Procedure:
 - A specimen of the dyed fabric is rubbed with a dry and a wet standard white cotton cloth under specified conditions of pressure and number of strokes.
- Evaluation:

- The degree of staining on the white cotton cloths is assessed using the grey scale for staining.

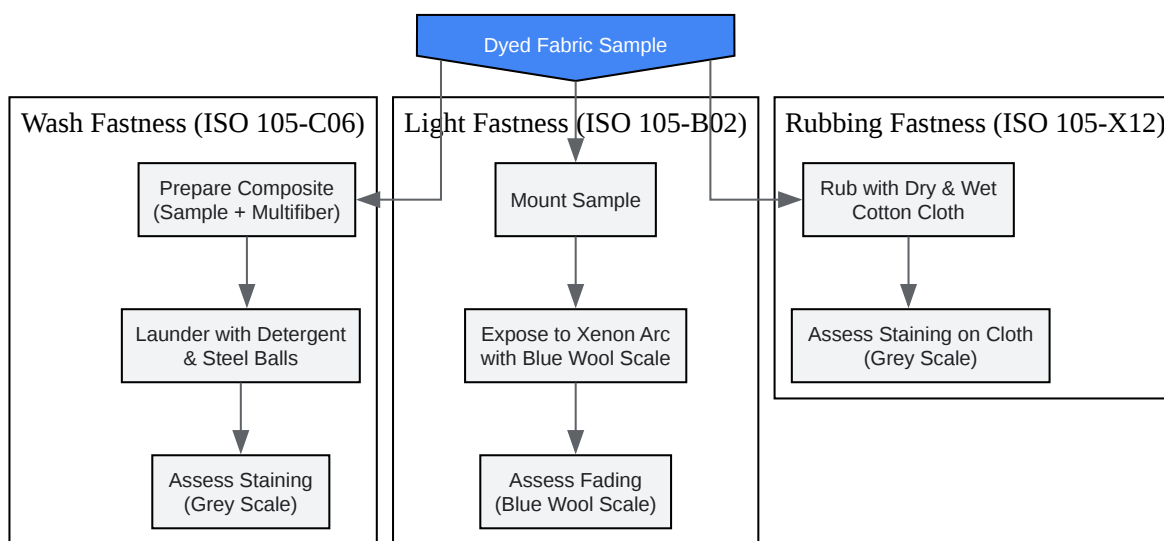
Visualized Workflows

The following diagrams illustrate the key experimental workflows described in this guide.



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Caption: High-Temperature Exhaustion Dyeing Workflow for Polyester.



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Caption: Workflow for Standard Fastness Testing of Dyed Textiles.

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